

Ilginatinib stability in DMSO solution

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Compound of Interest

Compound Name: *Ilginatinib*

Cat. No.: *B8069345*

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Technical Support Center: Ilginatinib

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **Ilginatinib** in DMSO solutions.

Frequently Asked Questions (FAQs)

General Handling and Storage

Q: How should I store **Ilginatinib** powder upon receipt? A: **Ilginatinib** powder should be stored at -20°C and is stable for up to three years.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q: What is the recommended storage condition for **Ilginatinib** stock solutions in DMSO? A: For long-term storage, stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C, where they can be stable for one to two years.[\[1\]](#)[\[3\]](#) For short-term storage, aliquots can be kept at 4°C for over a week or at -20°C for up to one year.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Q: I received the **Ilginatinib** powder, and the ice pack had melted. Is the product quality affected? A: Generally, the powder form of the compound is not sensitive to short-term temperature fluctuations during shipping. The ice pack is used to prevent exposure to extreme temperatures, and a melted ice pack will not affect the product's quality.[\[5\]](#)

Solution Preparation

Q: What is the best solvent for preparing **Ilginatinib** stock solutions? A: DMSO is the most common and recommended solvent for preparing concentrated stock solutions of **Ilginatinib**.

[5] It is advisable to use freshly opened, hygroscopic DMSO, as moisture can significantly impact the solubility of the product.[2][3]

Q: What should I do if **Ilginatinib** is difficult to dissolve in DMSO? A: If you encounter solubility issues, sonication is recommended to aid dissolution.[1][2] Gentle heating can also be applied.[3]

Q: Can I prepare a large batch of stock solution for long-term use? A: Yes, you can prepare a larger volume of stock solution. However, it is critical to divide it into single-use aliquots before freezing to prevent degradation from multiple freeze-thaw cycles.[1][5]

Experimental Use

Q: What is the maximum final concentration of DMSO recommended for in vitro cell experiments? A: The final concentration of DMSO in your cell culture medium should typically not exceed 0.1%.[5] If a higher concentration is necessary, it is essential to run a solvent-negative control experiment to ensure the DMSO does not have a nonspecific effect on the cells.[2][5]

Q: How do I determine the optimal working concentration for my experiments? A: The optimal concentration depends on factors like the cell type, cell permeability, and incubation time.[2] If K_i or IC_{50} values are reported in the literature, a good starting point is to use a concentration 5-10 times higher than these values to achieve effective inhibition.[2]

Troubleshooting Guide

Issue: My **Ilginatinib** solution shows precipitation after being stored or thawed.

- Possible Cause 1: Saturation. The concentration may be too high for the storage temperature.
 - Solution: Gently warm the solution and use sonication to redissolve the precipitate.[3] Consider preparing a slightly lower concentration stock solution for future use.
- Possible Cause 2: Improper Storage. Repeated freeze-thaw cycles can lead to precipitation and degradation.

- Solution: Always prepare single-use aliquots of your stock solution to minimize freeze-thaw cycles.[\[1\]](#)[\[5\]](#)
- Possible Cause 3: Water absorption by DMSO. DMSO is hygroscopic, and absorbed water can reduce the solubility of the compound.
 - Solution: Use a fresh, unopened bottle of anhydrous, high-purity DMSO for preparing your stock solution.[\[3\]](#)

Issue: I am observing a decrease in the inhibitory activity of my **Ilginatinib** solution over time.

- Possible Cause 1: Degradation. Prolonged storage, especially at improper temperatures or with exposure to light, can cause the compound to degrade.
 - Solution: Ensure the stock solution is stored at -80°C for long-term stability.[\[1\]](#)[\[3\]](#) When preparing working solutions at 4°C, it is recommended to make them fresh weekly.[\[1\]](#)
- Possible Cause 2: Repeated Freeze-Thaw Cycles. This is a common cause of reduced compound potency.
 - Solution: Use a fresh aliquot for each experiment to ensure consistent activity.[\[1\]](#)

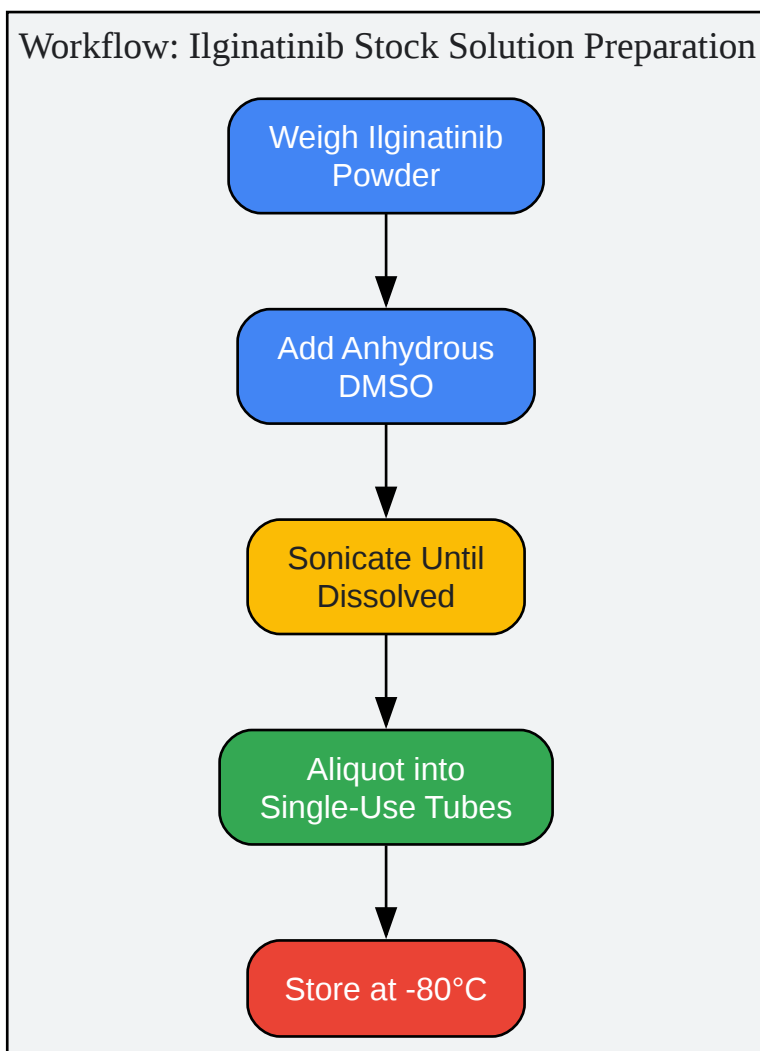
Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol details the steps for preparing a 100 mg/mL stock solution of **Ilginatinib** in DMSO.

- Weighing: Accurately weigh the desired amount of **Ilginatinib** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to the powder. For example, to prepare a 100 mg/mL solution, add 10 µL of DMSO to 1 mg of **Ilginatinib**.
- Dissolution: Vortex the tube briefly. Place the tube in an ultrasonic water bath and sonicate until the solid is completely dissolved.[\[3\]](#) The solution should be clear.

- Aliquoting: Dispense the stock solution into smaller, single-use, light-protected microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years).^[3]



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Caption: Experimental workflow for preparing **Ilginatinib** stock solution.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into a cell culture medium.

- **Thaw Stock:** Remove one aliquot of the **Ilginateinib** DMSO stock solution from the -80°C freezer and thaw it at room temperature.
- **Intermediate Dilution (Optional):** Depending on the final desired concentration, it may be necessary to perform an intermediate dilution in fresh DMSO or sterile PBS.
- **Final Dilution:** Directly add the required volume of the stock solution (or intermediate dilution) to the pre-warmed cell culture medium to achieve the final working concentration. Ensure the final DMSO concentration remains below 0.1%.[\[5\]](#)
- **Mixing:** Mix thoroughly by gently pipetting or inverting the tube before adding to the cell culture plates.
- **Use Immediately:** Use the freshly prepared working solution immediately for your experiment.

Technical Data

Table 1: Ilginateinib Solubility in DMSO

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
TargetMol	50 mg/mL	128.39 mM	Sonication is recommended. [1]
TargetMol (HCl salt)	60 mg/mL	140.88 mM	Sonication is recommended. [2]
MedchemExpress	100 mg/mL	256.79 mM	Ultrasonic and newly opened DMSO are needed. [3]
MedchemExpress (HCl salt)	≥ 35 mg/mL	≥ 82.18 mM	Saturation unknown. [6]

Table 2: Storage Conditions and Stability

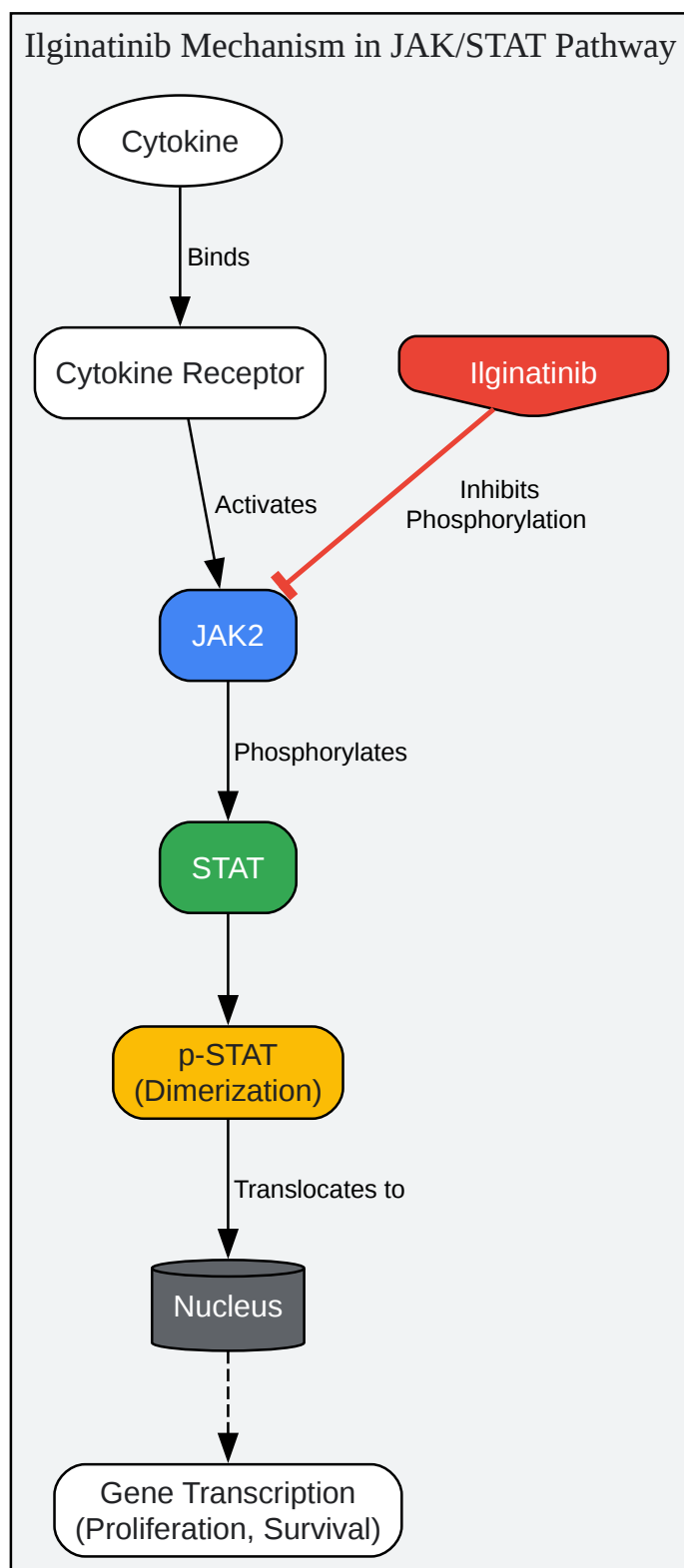
Form	Storage Temperature	Stability Period	Source
Powder	-20°C	3 years	[1] [3]
In DMSO	-80°C	1-2 years	[1] [3]
In DMSO (HCl salt)	-80°C	6 months	[4] [6]
In DMSO	-20°C	1 year	[3]
In DMSO (HCl salt)	-20°C	1 month	[4] [6]

Table 3: Inhibitory Activity (IC₅₀) of Ilginatinib against JAK Family Kinases

Target	IC ₅₀ (nM)	Selectivity vs. JAK2	Source
JAK2	0.72	-	[1] [3]
TYK2	22	~31-fold	[1] [3]
JAK1	33	~46-fold	[1] [3]
JAK3	39	~54-fold	[1] [3]

Signaling Pathway and Mechanism of Action

Ilginatinib is a potent and highly selective inhibitor of Janus kinase 2 (JAK2).[\[7\]](#) In myeloproliferative neoplasms (MPNs), a common mutation (V617F) in the JAK2 gene leads to its constitutive activation.[\[8\]](#) This aberrant activation drives the JAK/STAT signaling pathway, promoting uncontrolled cell proliferation and survival.[\[8\]](#) **Ilginatinib** functions by blocking the ATP-binding site of JAK2, thereby inhibiting its kinase activity.[\[7\]](#) This action prevents the phosphorylation and subsequent activation of downstream Signal Transducer and Activator of Transcription (STAT) proteins, such as STAT3, ultimately suppressing the pro-proliferative gene expression that characterizes these malignancies.[\[3\]](#)



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Caption: Ilginatinib inhibits the constitutively active JAK/STAT signaling pathway.

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